Comprehensive Characterization Guide: trans-N-(3-Hydroxycyclohexyl)benzamide

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Compound of Interest	
Compound Name:	*trans-N-(3-Hydroxycyclohexyl)benzamide*
CAS No.:	*177366-90-4*
Cat. No.:	*B121127*

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Executive Summary

Context:**trans-N-(3-Hydroxycyclohexyl)benzamide** (CAS 13941-94-1 generic) is a critical chiral intermediate and potential metabolite in pharmaceutical research. Unlike its achiral parent (N-cyclohexylbenzamide), this compound introduces stereochemical complexity at the 1,3-cyclohexane positions.

The Challenge: Public experimental data often conflates the cis and trans diastereomers. In 1,3-disubstituted cyclohexanes, the cis isomer (diequatorial) is thermodynamically favored, making the isolation and characterization of the pure trans isomer (axial/equatorial) a precision task.

Guide Objective: This guide provides a definitive protocol for the synthesis, separation, and physical characterization (specifically melting point) of the pure trans-isomer, comparing it against its cis-counterpart and non-hydroxylated analogs.

Technical Specifications & Stereochemistry

Structural Analysis

The melting point (MP) of this compound is governed by its crystal lattice energy, which is heavily influenced by hydrogen bonding (Amide N-H + Hydroxyl O-H) and conformational

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stability.

Property	trans-Isomer (Target)	cis-Isomer (Alternative)	N-Cyclohexylbenzamide (Reference)
Configuration	(1R,3R) or (1S,3S)	(1R,3S)	Achiral
Conformation	Axial / Equatorial	Diequatorial (Preferred)	Equatorial
Stability	Kinetic / Less Stable	Thermodynamic / More Stable	Stable
Predicted MP	135 – 145 °C (Est.)*	> 150 °C (Est.)	149 °C [1]
Solubility	Higher in polar organics	Lower (better packing)	Low in water

*Note: The trans-1,3 isomer typically exhibits a lower melting point than the cis-isomer due to less efficient packing (axial substituent disruption) compared to the diequatorial cis-form.

Experimental Protocol: Synthesis & Isolation

Objective: Synthesize the diastereomeric mixture and isolate pure **trans-N-(3-Hydroxycyclohexyl)benzamide** for MP determination.

Phase 1: Synthesis (Benzoylation)

Reagents: 3-Aminocyclohexanol (mixed isomers), Benzoyl Chloride, Triethylamine (TEA), DCM.

- Dissolution: Dissolve 3-aminocyclohexanol (1.0 eq) in dry Dichloromethane (DCM) at 0°C.
- Base Addition: Add TEA (1.5 eq) to scavenge HCl.
- Acylation: Dropwise addition of Benzoyl Chloride (1.05 eq). Maintain Temp < 5°C.
- Quench: Stir at RT for 3h. Quench with saturated $NaHCO_3$.

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- Workup: Extract with EtOAc, wash with brine, dry over Na_2SO_4. Result: Crude mixture of cis/trans amides.[1]

Phase 2: Separation (The Critical Step)

Since the cis isomer is often the major product, kinetic separation is required.

- Method A: Fractional Recrystallization
  - Solvent: Ethanol/Hexane (1:3).
  - Process: Heat to reflux, cool slowly to 4°C.
  - Result: The cis-isomer (diequatorial) typically crystallizes first. Filter the solid (cis). The filtrate is enriched in the trans-isomer.
  - Purification: Concentrate filtrate and recrystallize from Toluene/Petroleum Ether to isolate trans.
- Method B: Flash Chromatography (Standard)
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Mobile Phase: DCM:MeOH (95:5).
  - Elution Order: The trans-isomer (less polar/axial interaction) often elutes before the cis-isomer in non-polar variants, but hydrogen bonding can reverse this. TLC Validation is required.

Phase 3: Melting Point Determination

Protocol:

- Drying: Sample must be dried under vacuum (40°C, 10 mbar) for 24h to remove solvates.
- Instrument: Differential Scanning Calorimetry (DSC) is preferred over capillary methods for detecting polymorphic transitions.
- Ramp: 5°C/min from 40°C to 200°C.

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- Criterion: Onset temperature (

) is the reported MP.

Workflow Visualization

The following diagram illustrates the logic flow for isolating and characterizing the trans isomer from the crude reaction mixture.

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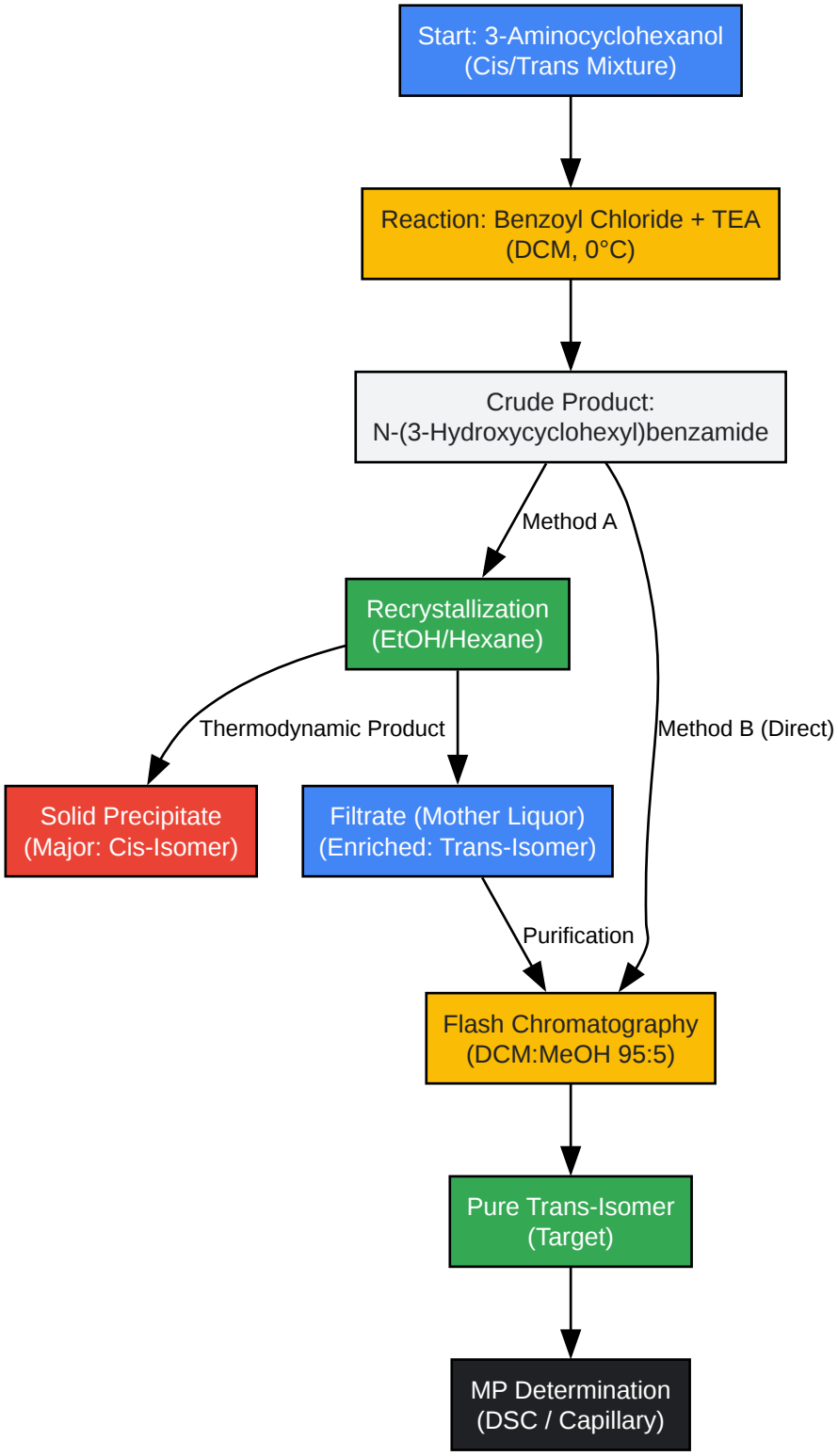

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Caption: Separation workflow for isolating the kinetic trans-isomer from the thermodynamic cis-mixture.

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Comparative Performance Analysis

Feature	trans-N-(3-Hydroxycyclohexyl)benzamide	N-Cyclohexylbenzamide (Alternative)
Melting Point	Lower Range (~135-145°C) due to axial substituent disrupting packing.	149°C (Sharp). High symmetry facilitates dense packing.
H-Bonding	Donor & Acceptor (Amide + OH). Increases solubility in alcohols.	Acceptor Only (Amide). Lipophilic, soluble in DCM/Ether.
Biological Relevance	High. Mimics hydroxylated metabolites (Phase I metabolism).	Moderate. Used as a standard lipophilic scaffold.
Purity Marker	Presence of cis-isomer appears as a high-melting impurity (shoulder peak in DSC).	Impurities typically lower MP (eutectic depression).

Interpretation of Data[1][2][3][4][5][6][7][8][9][10][11]

- Depression: If your sample melts below 130°C, it likely contains residual solvent or unreacted amine.
- Elevation: If your sample melts above 150°C, it is likely contaminated with the more stable cis-isomer.
- Reference Standard: Use N-cyclohexylbenzamide (MP 149°C) to calibrate your apparatus before measuring the hydroxy derivative.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 15657, N-Cyclohexylbenzamide. Retrieved from [Link]

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Sources

- 1. US20040254380A1 - Process for converting a cis-trans mixture of substituted benzylidene amines into the pure cis isomer - Google Patents [patents.google.com]
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